

A Researcher's Guide to Procuring and Utilizing Everolimus-13C2,D4

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Compound of Interest

Compound Name: Everolimus-13C2,D4

Cat. No.: B15613028

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For researchers, scientists, and drug development professionals, the use of isotopically labeled internal standards is crucial for achieving accurate and reliable quantitative results in bioanalytical assays. This technical guide provides an in-depth overview of **Everolimus-13C2,D4**, a key internal standard for the quantification of the immunosuppressant and anti-cancer drug everolimus. This document outlines commercially available sources, provides a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates the mTOR signaling pathway targeted by everolimus.

Sourcing Everolimus-13C2,D4: A Comparative Overview

The procurement of high-purity, well-characterized stable isotope-labeled compounds is the foundation of robust quantitative analysis. Several reputable suppliers offer **Everolimus-13C2,D4** for research purposes. The following table summarizes key quantitative data from various vendors to facilitate an informed purchasing decision.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
Shimadzu Chemistry & Diagnostics	[13C2,2H4]-Everolimus[1]	159351-69-6 (unlabeled)	C ₅₁ ¹³ C ₂ H ₇₉ D ₄ NO ₁₄	964.22	≥ 98.00% [1]	99% ¹³ C, 98% ² H[1]	1 mg, 5 mg, 10 mg, 25 mg, 100 mg[1]
Cayman Chemical	Everolimus-d4[2]	1338452-54-2	C ₅₃ H ₇₉ D ₄ NO ₁₄	962.3	≥99% deuterated forms (d ₁ -d ₄); ≤1% d ₀ [2]	Not specified	1 mg
MedChemExpress	Everolimus- ¹³ C ₂ ,d ₄ [3]	Not specified	Not specified	Not specified	Not specified	Not specified	Inquire for quote
Santa Cruz Biotechnology	Everolimus-d4[4]	1338452-54-2	C ₅₃ H ₇₉ D ₄ NO ₁₄	962.25	Not specified	Not specified	Inquire for quote
Clinivex	Everolimus- ¹³ C ₂ -d ₄ [5]	1661009-29-5	¹³ C ₂ C ₅₁ H ₇₉ D ₄ NO ₁₄	964.25	Not specified	Not specified	10 mg, 25 mg, 50 mg, 100 mg[5]
Sino-Pharma	Everolimus- ¹³ C ₂ -D ₄ [6]	1661009-29-5	C ₅₁ ¹³ C ₂ H ₇₉ D ₄ NO ₁₄	964.23	Not specified	Not specified	Custom Synthesis[6]

Cambridge	Everolimus (2-hydroxyethyl-D ₄ , 98%)[7]	1338452-54-2	C ₅₃ H ₇₉ D ₄ NO ₁₄	962.25	98%[7]	98% D	1 mg
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Note: Researchers should always request a certificate of analysis (CoA) from the supplier to obtain lot-specific data on purity, isotopic enrichment, and other quality control parameters.

Experimental Protocol: Quantification of Everolimus in Whole Blood by LC-MS/MS

The following protocol is a representative method for the determination of everolimus concentrations in whole blood samples using **Everolimus-13C₂,D₄** as an internal standard. This method is adapted from validated procedures described in the scientific literature.[8][9][10]

1. Materials and Reagents:

- Everolimus analytical standard
- **Everolimus-13C₂,D₄** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Ammonium acetate
- Formic acid
- Zinc sulfate
- Ammonium bicarbonate
- Ultrapure water
- Whole blood samples

2. Sample Preparation:

- To 20 µL of whole blood sample, add 20 µL of ammonium bicarbonate solution.[\[8\]](#)
- Add 20 µL of zinc sulfate solution for protein precipitation.[\[8\]](#)
- Add 100 µL of the internal standard working solution (**Everolimus-13C2,D4** in acetonitrile).
[\[8\]](#)
- Vortex the mixture thoroughly.
- Centrifuge the samples to pellet the precipitated proteins.[\[8\]](#)
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.[\[8\]](#)

3. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., Waters Symmetry C18).[\[8\]](#)
- Mobile Phase A: 2 mM ammonium acetate with 0.1% formic acid in water.[\[8\]](#)
- Mobile Phase B: 2 mM ammonium acetate with 0.1% formic acid in methanol.[\[8\]](#)
- Gradient Elution: A suitable gradient to separate everolimus from matrix components.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Everolimus: Monitor the transition of the ammonium adduct ion (e.g., m/z 975.6 -> fragment ion).

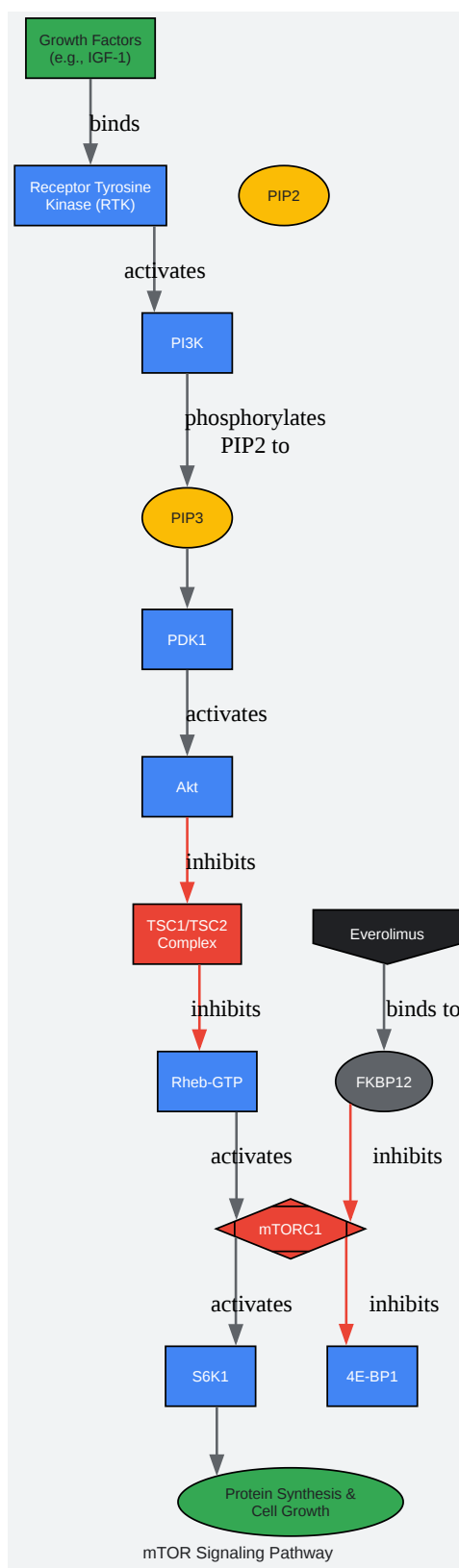
- **Everolimus-13C2,D4**: Monitor the transition of the labeled ammonium adduct ion (e.g., m/z 981.6 $\rightarrow$ fragment ion).[10]

4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the everolimus analyte to the **Everolimus-13C2,D4** internal standard against the concentration of the calibration standards.
- Determine the concentration of everolimus in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing the Mechanism of Action: The mTOR Signaling Pathway

Everolimus exerts its therapeutic effects by inhibiting the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival. [11][12][13][14] The following diagram illustrates the mTOR signaling pathway and the point of intervention by everolimus.

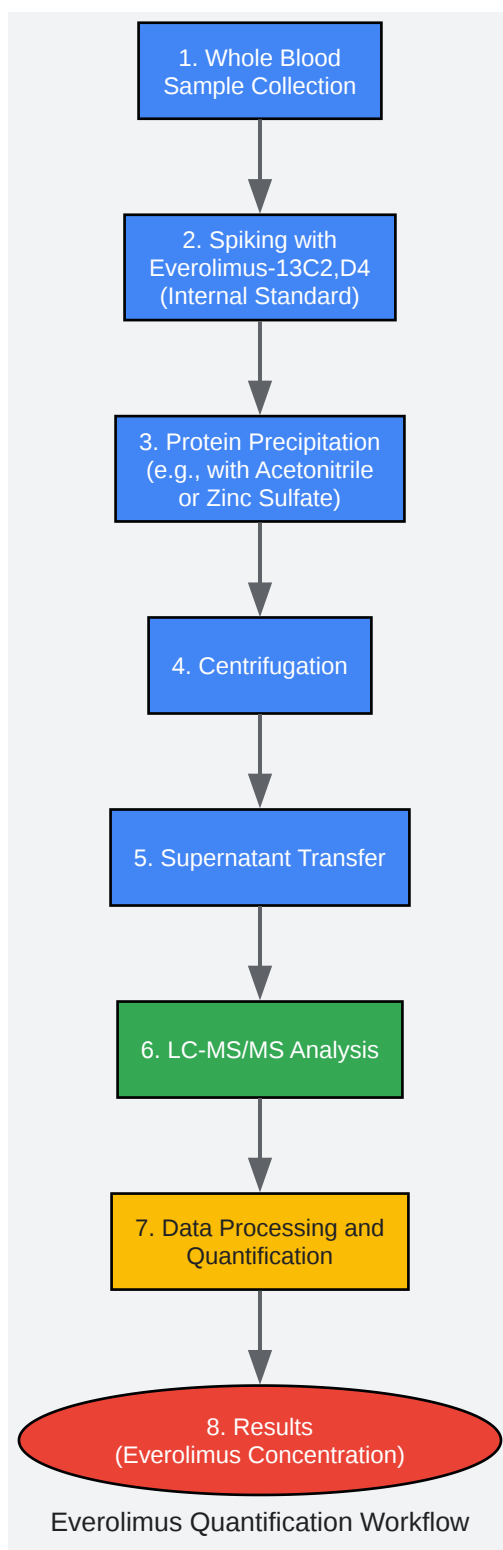


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Caption: The mTOR signaling pathway, illustrating the mechanism of Everolimus inhibition.

Experimental Workflow Diagram

The following diagram outlines the key steps in a typical experimental workflow for the quantification of everolimus in biological samples using **Everolimus-13C2,D4**.



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Caption: A typical workflow for quantifying everolimus in biological samples.

Disclaimer: This document is intended for informational purposes for research professionals. All laboratory work should be conducted in accordance with institutional safety guidelines and regulations. The experimental protocol provided is a general guideline and may require optimization for specific applications and instrumentation.

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